

8-Methoxyquinolin-3-amine Hydrochloride: Technical Reference Guide

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Compound of Interest

Compound Name: 8-Methoxyquinolin-3-amine
hydrochloride

Cat. No.: B13473034

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Executive Summary

8-Methoxyquinolin-3-amine hydrochloride (CAS: 1266226-29-2 for 2HCl) is a specialized heterocyclic building block used primarily in the synthesis of kinase inhibitors and antimalarial agents. Unlike the more common 4- or 8-amino isomers (e.g., chloroquine or primaquine precursors), the 3-amino isomer provides a unique vector for Structure-Activity Relationship (SAR) exploration, projecting substituents into the solvent-exposed region of ATP-binding pockets in various kinases.

This guide details the physicochemical profile, synthetic routes, handling protocols, and medicinal chemistry applications of this compound.^[1]

Physicochemical Profile

The hydrochloride salt enhances the stability and water solubility of the parent amine, which is prone to oxidation in its free base form.

Key Chemical Data

Property	Specification
IUPAC Name	8-Methoxyquinolin-3-amine dihydrochloride
Common Name	3-Amino-8-methoxyquinoline 2HCl
CAS Number (Salt)	1266226-29-2 (Dihydrochloride)
CAS Number (Free Base)	91818-21-2
Molecular Formula	C ₁₀ H ₁₀ N ₂ O[2] · 2HCl
Molecular Weight	247.12 g/mol (Salt); 174.20 g/mol (Free Base)
Appearance	Pale yellow to beige crystalline solid
Solubility	Water: High (>50 mg/mL) DMSO: Soluble DCM: Insoluble (requires neutralization to free base)
Acidity (pKa)	~4.5 (Quinoline N), ~2.5 (Aniline N) [Predicted]
H-Bond Donors/Acceptors	2 Donors / 3 Acceptors

Structural Analysis

- Electronic Environment:** The 8-methoxy group is electron-donating, increasing the electron density of the quinoline ring. However, the 3-amino group is in a meta-like relationship to the quinoline nitrogen, making it less nucleophilic than a standard aniline but stable enough for acylation.
- Salt Stoichiometry:** It is typically supplied as a dihydrochloride (2HCl) because both the quinoline nitrogen and the primary amine can be protonated under strong acidic conditions, though the monohydrochloride is also chemically stable.

Synthetic Pathways & Manufacturing

The synthesis of 3-aminoquinolines is more challenging than 2-, 4-, or 8-isomers due to the lack of direct activation at the 3-position. The most robust industrial route involves the Curtius Rearrangement of the corresponding carboxylic acid.

Primary Synthesis Workflow (Curtius Route)



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Figure 1: The Curtius Rearrangement route is preferred for its high fidelity and avoidance of unstable nitro-intermediates.

Alternative Route (Nitro Reduction)

- Precursor: 3-Nitro-8-methoxyquinoline.
- Method: Catalytic hydrogenation ($\text{H}_2/\text{Pd-C}$) or Iron/Acid reduction.
- Limitation: The 3-nitro precursor is difficult to synthesize directly via nitration of 8-methoxyquinoline (which favors the 5- and 8-positions).

Handling, Stability & Storage

Stability Protocol

- Oxidation Sensitivity: The free base is sensitive to air oxidation, turning dark brown over time. The HCl salt is significantly more stable but should still be stored under inert gas (Argon/Nitrogen) if possible.
- Hygroscopicity: The dihydrochloride salt is hygroscopic. Store in a desiccator.

Storage Conditions

- Temperature: 2–8°C (Refrigerated).
- Container: Amber glass vial (light sensitive).
- Shelf Life: 24 months if sealed and desiccated.

Experimental Protocols

Protocol: Conversion to Free Base for Coupling

Use this protocol when using the HCl salt in nucleophilic substitution or palladium-catalyzed cross-couplings.

- Dissolution: Suspend 1.0 eq of 8-Methoxyquinolin-3-amine 2HCl in DCM (10 mL/g).
- Neutralization: Add 2.5 eq of saturated aqueous NaHCO_3 or 1M NaOH.
- Extraction: Stir vigorously for 15 minutes. Separate the organic layer.
- Drying: Dry organic layer over anhydrous Na_2SO_4 .
- Usage: Filter and use the filtrate immediately in the next reaction step. Do not concentrate to dryness unless necessary, to minimize oxidative degradation.

Protocol: Amide Coupling (General Procedure)

Targeting Kinase Inhibitor Scaffolds.

- Activation: Dissolve the carboxylic acid partner (1.0 eq) in DMF. Add HATU (1.2 eq) and DIPEA (3.0 eq). Stir for 5 minutes.
- Addition: Add 8-Methoxyquinolin-3-amine 2HCl (1.0 eq) directly to the mixture. (The excess DIPEA will neutralize the HCl salt in situ).
- Reaction: Stir at Room Temperature for 2–4 hours. Monitor by LCMS.
- Workup: Dilute with EtOAc, wash with water and brine. The product often precipitates or can be purified via flash chromatography (MeOH/DCM gradient).

Applications in Drug Discovery

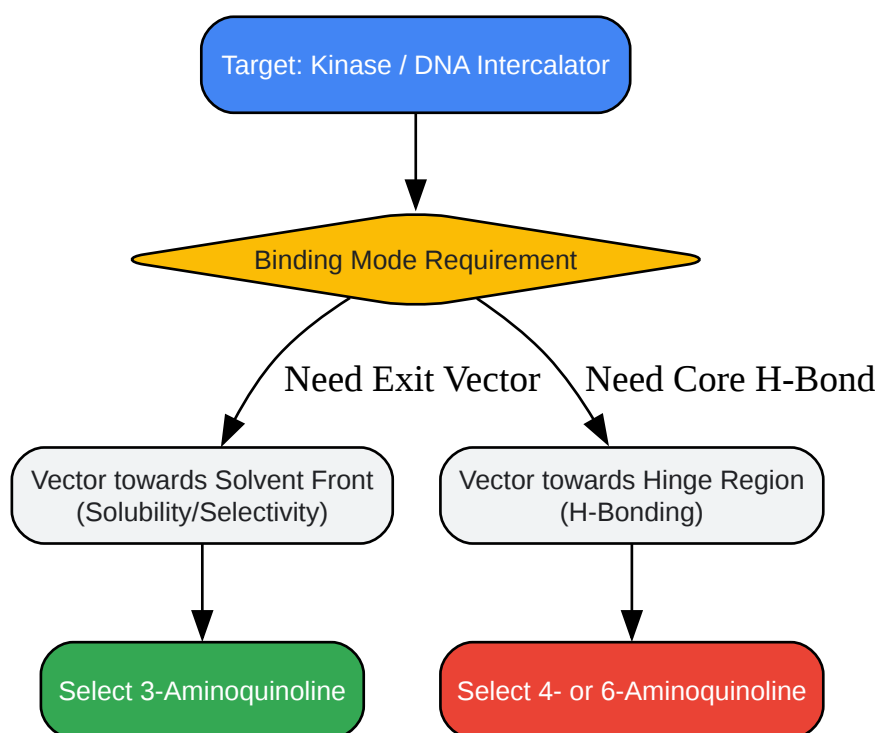
SAR Implications (Structure-Activity Relationship)

The 8-methoxyquinolin-3-amine scaffold offers distinct advantages in medicinal chemistry:

- 3-Position Vector: Unlike the 4-amino (chloroquine-like) or 8-amino (primaquine-like) positions, the 3-amino group directs substituents into the "ribose-pocket" or solvent front of many kinase ATP-binding sites.

- **8-Methoxy Interaction:** The methoxy group can form intramolecular hydrogen bonds or specific hydrophobic interactions within the binding pocket, often improving selectivity over other kinases.
- **Metabolic Stability:** The quinoline nitrogen protects the ring from rapid oxidative metabolism compared to naphthalene analogs.

Decision Logic for Scaffold Selection



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Figure 2: Decision matrix for selecting the 3-aminoquinoline scaffold in drug design.

Safety & Toxicology (SDS Summary)

Hazard Class	GHS Category	Statement
Acute Toxicity	Category 4	Harmful if swallowed (H302).
Skin Irritation	Category 2	Causes skin irritation (H315).
Eye Irritation	Category 2A	Causes serious eye irritation (H319).
STOT-SE	Category 3	May cause respiratory irritation (H335).

Precautionary Note: Aminoquinolines are known to intercalate DNA. Handle with high-containment procedures (fume hood, nitrile gloves) until genotoxicity is ruled out for your specific derivative.

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